

# Protocol for the Preparation of GW 590735 Stock Solutions

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## Compound of Interest

Compound Name: GW 590735

Cat. No.: B1336410

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This document provides a detailed protocol for the preparation of stock solutions of **GW 590735**, a potent and selective peroxisome proliferator-activated receptor alpha (PPAR $\alpha$ ) agonist. Adherence to this protocol will ensure the accurate and consistent preparation of this compound for use in various experimental settings.

## Compound Information

A summary of the key chemical and physical properties of **GW 590735** is presented in the table below. This information is critical for accurate stock solution preparation and storage.

Property	Value	Source(s)
Molecular Formula	C <sub>23</sub> H <sub>21</sub> F <sub>3</sub> N <sub>2</sub> O <sub>4</sub> S	[1][2][3]
Molecular Weight	478.5 g/mol	[1][2][3]
Purity	>98%	[1][2]
Appearance	Crystalline solid, white to off-white	[4][5]
Solubility (DMSO)	30 mg/mL; 250 mg/mL (522.49 mM)	[2][3][4][5]
Solubility (Ethanol)	30 mg/mL; up to 50 mM	[1][3]
Solubility (DMF)	30 mg/mL	[3]
Storage (Solid)	-20°C under desiccating conditions	[1]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months. Protect from light.	[4]
Biological Activity	Potent and selective PPAR $\alpha$ agonist, EC <sub>50</sub> = 4 nM	[1][2][3][4][6]

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **GW 590735** in dimethyl sulfoxide (DMSO).

Materials:

- **GW 590735** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, for enhancing dissolution)

#### Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **GW 590735** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- **Weighing the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **GW 590735** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.785 mg of the compound.
- **Solvent Addition:** Based on the desired final concentration, calculate the required volume of DMSO. To prepare a 10 mM stock solution from 4.785 mg of **GW 590735**, add 1 mL of DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:** Securely cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If complete dissolution is not achieved, brief sonication in an ultrasonic water bath may be necessary.<sup>[4][5]</sup> Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[4][5]</sup>
- **Storage Conditions:** Store the aliquoted stock solutions at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).<sup>[4]</sup> It is crucial to protect the solutions from light.<sup>[4][5]</sup>

#### Calculation for Stock Solution Preparation:

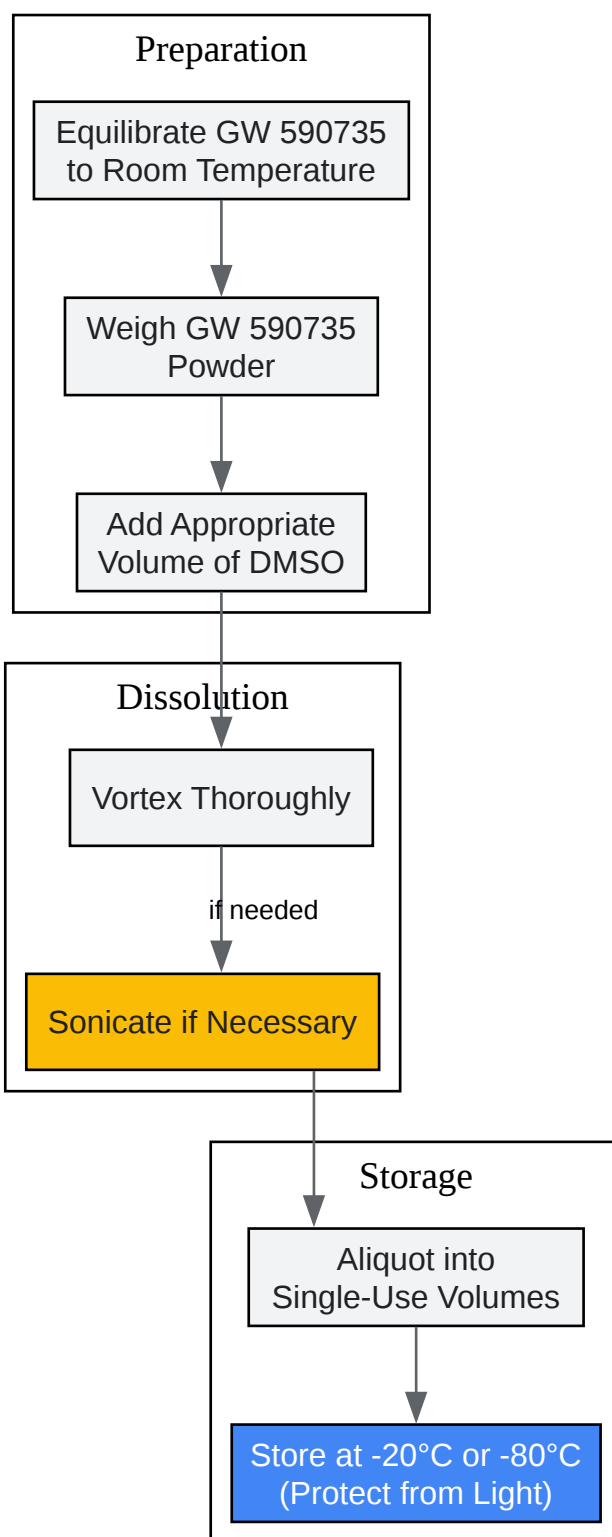
To calculate the mass of **GW 590735** required to prepare a stock solution of a specific molarity, use the following formula:

Mass (g) = Desired Concentration (mol/L) x Desired Volume (L) x Molecular Weight ( g/mol )

Example for 1 mL of a 10 mM stock solution: Mass (mg) = (0.010 mol/L) x (0.001 L) x (478.5 g/mol ) x (1000 mg/g) = 4.785 mg

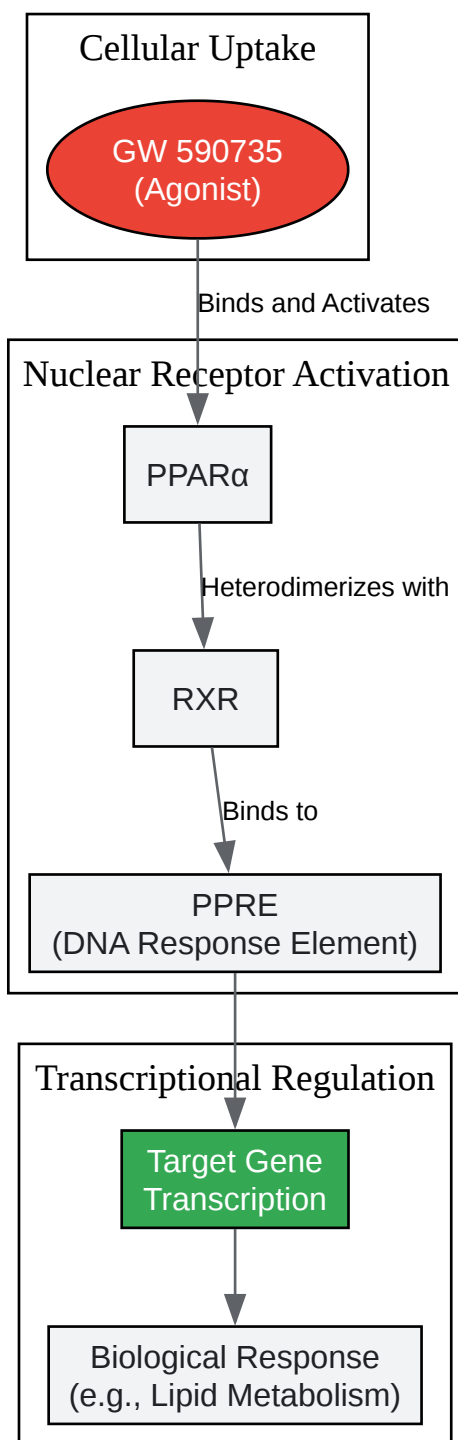
## Visualizations

Diagram 1: Experimental Workflow for **GW 590735** Stock Solution Preparation



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Caption: Workflow for preparing **GW 590735** stock solutions.

Diagram 2: Simplified Signaling Pathway of PPAR $\alpha$  Activation by **GW 590735**[Click to download full resolution via product page](#)Caption: PPAR $\alpha$  signaling pathway activated by **GW 590735**.

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## References

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